

Bromodiiodomethane: A Technical Guide to its CAS Number and Safety Data

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Compound of Interest

Compound Name: Bromodiiodomethane

Cat. No.: B041894

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This in-depth technical guide provides comprehensive information on the Chemical Abstracts Service (CAS) number and detailed safety data for **bromodiiodomethane**. The following sections present quantitative data, experimental protocols, and a visual representation of safety information to ensure safe handling and use in a laboratory setting.

Chemical Identification and Properties

Bromodiiodomethane is a trihalomethane with the chemical formula CHBrI_2 .^[1] It is recognized by the CAS Registry Number 557-95-9.^{[1][2][3]}

Quantitative Data Summary

The physical and chemical properties of **bromodiiodomethane** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	CHBrI ₂	[1] [2] [3]
Molar Mass	346.73 g/mol	[1]
Appearance	Light yellow solid	[1]
Melting Point	49 °C (120 °F; 322 K)	[1]
Boiling Point	221.5 °C (430.7 °F; 494.6 K)	[1] [3]
Density	3.6 g/cm ³	[1] [3]
Flash Point	87.8 °C	[1] [3]
Solubility	Soluble in water	[1]

Safety and Hazard Information

The safe handling of **bromodiiodomethane** is critical due to its potential hazards. This section outlines the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals information.

GHS Hazard Statements

Based on available safety data, **bromodiiodomethane** is associated with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Precautionary Statements

To mitigate the risks associated with **bromodiiodomethane**, the following precautionary measures should be followed:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.

- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER/doctor if you feel unwell.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Experimental Protocols

Adherence to strict experimental protocols is essential when working with **bromodiiodomethane** to ensure personnel safety and experimental integrity.

Handling and Storage

- Engineering Controls: Handle **bromodiiodomethane** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat and closed-toe shoes.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials. The substance is light-sensitive and should be stored in an amber vial or otherwise protected from light.

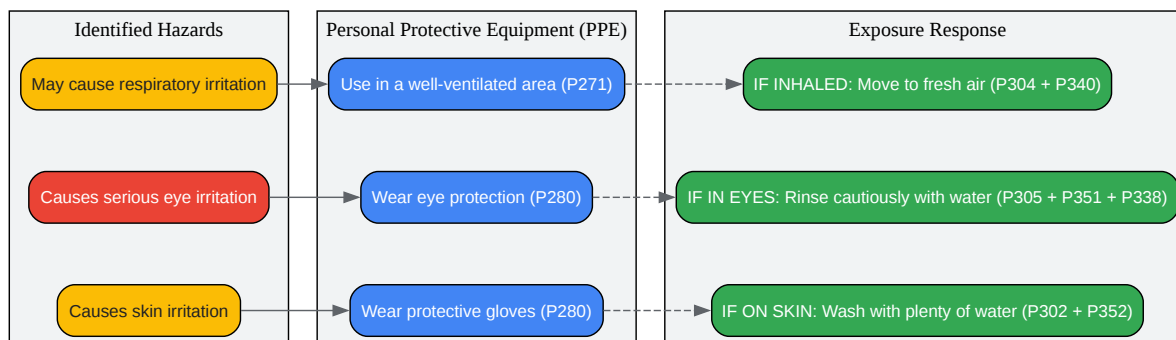
First Aid Measures

In the event of exposure, the following first aid procedures should be followed immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash contaminated clothing before reuse. Seek medical attention if irritation develops or persists.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Safety Hazard and Handling Workflow

The following diagram illustrates the logical relationship between the hazards of **bromodiiodomethane** and the necessary safety precautions.



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Safety workflow for **Bromodiiodomethane**.

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